

Commercial Suppliers of Mirtazapine-d3 Analytical Standard: A Technical Guide

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Compound of Interest

Compound Name: Mirtazapine-d3

Cat. No.: B602503

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers of the **Mirtazapine-d3** analytical standard. **Mirtazapine-d3** is a deuterated analog of Mirtazapine, a tetracyclic antidepressant. Its use as an internal standard is crucial for the accurate quantification of Mirtazapine in complex biological matrices during pharmacokinetic studies, therapeutic drug monitoring, and forensic analysis. This guide offers a comparative summary of commercially available **Mirtazapine-d3** standards, detailed experimental protocols for its use, and visual workflows to aid in method development and implementation.

Commercial Availability and Specifications

A variety of chemical and life science suppliers offer **Mirtazapine-d3** analytical standards in different formats, purities, and concentrations. The choice of supplier and product will depend on the specific requirements of the analytical method, including the desired level of certification (e.g., ISO 17034), format (neat solid or solution), and concentration. Below is a comparative summary of **Mirtazapine-d3** products from prominent suppliers.

Table 1: Commercial Suppliers and Product Specifications for **Mirtazapine-d3**

Supplier	Product Name	Catalog Number (Example)	Format	Chemical Purity	Isotopic Purity (d3)	Concentration
Cayman Chemical	Mirtazapin e-d3	21126	Neat Solid	≥98%	≥99% deuterated forms (d1-d3); ≤1% d0[1]	N/A
Mirtazapin e-d3 (CRM)	31762	Solution in Methanol	N/A	N/A	100 µg/mL	
LGC Standards	Mirtazapin e-d3	TRC-M365002-1MG	Neat Solid	99.68% (HPLC)[2]	99.3%[2]	N/A
Mirtazapin e-d3 0.1 mg/mL in Methanol	CER-M-191-0.1-1ML	Solution in Methanol	N/A	N/A	0.1 mg/mL	
Cerilliant (sold by MilliporeSigma)	Mirtazapin e-D3 solution	M-191	Solution in Methanol	N/A	N/A	100 µg/mL
Santa Cruz Biotechnology	Mirtazapin e-d3	sc-212773	Neat Solid	N/A	N/A	N/A
Cleanchem	Mirtazapin e-d3	CCL-R003585	Neat Solid	>90% (Chromatographic)[3]	N/A	N/A
GlpBio	Mirtazapin e D3	GC61067	Solid	>98.00% (HPLC)	N/A	N/A

MedChem Express	Mirtazapine-d3	HY-113426S	Solid	99.76%	N/A	N/A
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Table 2: Commercial Suppliers and Product Specifications for S-(+)-Mirtazapine-d3

Supplier	Product Name	Catalog Number (Example)	Format
LGC Standards	S-Mirtazapine-d3	TRC-M364987-10MG	Neat Solid
MedChemExpress	(S)-Mirtazapine-d3	HY-113426S1	Solid

Experimental Protocols

The use of **Mirtazapine-d3** as an internal standard is prevalent in bioanalytical methods, particularly those employing liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS). Below are detailed protocols adapted from published research, providing a starting point for laboratory implementation.

Quantification of Mirtazapine in Human Plasma by LC-MS/MS

This method is suitable for therapeutic drug monitoring and pharmacokinetic studies.

a. Materials and Reagents:

- **Mirtazapine-d3** analytical standard
- Mirtazapine analytical standard
- Human plasma (blank)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid

- Ammonium acetate

- Water (deionized or Milli-Q)

b. Preparation of Stock and Working Solutions:

- **Mirtazapine-d3** Internal Standard (IS) Stock Solution (100 µg/mL): If using a neat solid, accurately weigh and dissolve the standard in methanol. If using a pre-made solution, use as is.
- Mirtazapine Stock Solution (1 mg/mL): Accurately weigh and dissolve Mirtazapine in methanol.
- Working Solutions: Prepare serial dilutions of the Mirtazapine stock solution in 50:50 methanol:water to create calibration standards and quality control (QC) samples. Prepare a working solution of **Mirtazapine-d3** by diluting the stock solution in the same solvent.

c. Sample Preparation (Protein Precipitation):

- Pipette 100 µL of plasma sample (calibrator, QC, or unknown) into a microcentrifuge tube.
- Add 20 µL of the **Mirtazapine-d3** working solution.
- Add 200 µL of acetonitrile to precipitate proteins.
- Vortex for 30 seconds.
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube or vial for LC-MS/MS analysis.

d. LC-MS/MS Conditions:

- LC System: UHPLC system
- Column: C18 column (e.g., 2.1 x 50 mm, 1.8 µm)
- Mobile Phase A: 0.1% Formic acid in water

- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to separate Mirtazapine from matrix components.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Mass Spectrometer: Triple quadrupole mass spectrometer with electrospray ionization (ESI) in positive mode.
- MRM Transitions:
 - Mirtazapine: Q1 266.2 -> Q3 201.1
 - **Mirtazapine-d3**: Q1 269.2 -> Q3 204.1

e. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Mirtazapine to **Mirtazapine-d3** against the concentration of the calibration standards.
- Determine the concentration of Mirtazapine in unknown samples by interpolation from the calibration curve.

Quantification of Mirtazapine in Urine by GC-MS

This method is suitable for forensic toxicology and drug metabolism studies.

a. Materials and Reagents:

- **Mirtazapine-d3** analytical standard
- Mirtazapine analytical standard
- Human urine (blank)
- Methanol (GC grade)

- Hexane (GC grade)
- Isoamyl alcohol
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)

b. Preparation of Stock and Working Solutions:

- Prepare stock and working solutions of Mirtazapine and **Mirtazapine-d3** in methanol as described in the LC-MS/MS protocol.

c. Sample Preparation (Liquid-Liquid Extraction):

- Pipette 1 mL of urine sample into a glass tube.
- Add a known amount of **Mirtazapine-d3** working solution.
- Add 200 μ L of 1 M NaOH to basify the sample.
- Add 5 mL of a hexane:isoamyl alcohol (95:5, v/v) mixture.
- Vortex for 10 minutes.
- Centrifuge at 3500 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube.
- Evaporate the solvent to dryness under a stream of nitrogen.
- Reconstitute the residue in a suitable solvent (e.g., ethyl acetate) for GC-MS analysis.

d. GC-MS Conditions:

- GC System: Gas chromatograph with a mass selective detector.
- Column: HP-5MS capillary column (or equivalent).

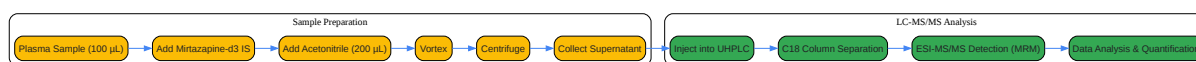
- Injector Temperature: 250°C
- Oven Temperature Program: Start at 100°C, ramp to 280°C.
- Carrier Gas: Helium
- Ionization Mode: Electron Impact (EI)
- Selected Ion Monitoring (SIM):
 - Mirtazapine: m/z 265, 200
 - **Mirtazapine-d3**: m/z 268, 203

e. Data Analysis:

- Similar to the LC-MS/MS method, create a calibration curve based on the peak area ratios of the target analyte to the internal standard and quantify the unknown samples.

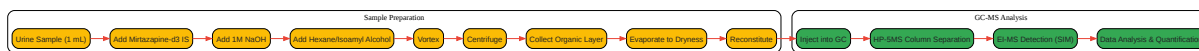
Visual Workflows

The following diagrams, generated using the DOT language, illustrate the experimental workflows described above.



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Caption: Workflow for LC-MS/MS analysis of Mirtazapine in plasma.



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Caption: Workflow for GC-MS analysis of Mirtazapine in urine.

Conclusion

The selection of a suitable **Mirtazapine-d3** analytical standard is a critical first step in the development of robust and reliable bioanalytical methods. This guide provides a detailed comparison of commercially available standards and foundational experimental protocols to assist researchers in this process. By leveraging the information presented, scientists and drug development professionals can confidently select the appropriate materials and efficiently implement analytical methods for the accurate quantification of Mirtazapine. It is always recommended to consult the supplier's Certificate of Analysis for lot-specific information and to perform in-house validation of any analytical method.

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